

Safe handling and disposal procedures for 2-Bromo-6-nitroaniline waste

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Compound of Interest

Compound Name: 2-Bromo-6-nitroaniline

Cat. No.: B044865

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Technical Support Center: 2-Bromo-6-nitroaniline

This guide provides essential safety information, handling procedures, and disposal protocols for **2-Bromo-6-nitroaniline**. Adherence to these guidelines is critical to ensure personnel safety and environmental compliance.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-Bromo-6-nitroaniline**?

A1: **2-Bromo-6-nitroaniline** is considered a hazardous substance. The primary hazards include:

- Toxicity: It can be toxic if swallowed, in contact with skin, or if inhaled.[1]
- Skin and Eye Irritation: It is known to cause skin irritation and serious eye irritation.[2][3]
- Respiratory Irritation: It may cause respiratory irritation.[2][4]

Q2: What personal protective equipment (PPE) is mandatory when handling **2-Bromo-6-nitroaniline**?

A2: To minimize exposure, the following PPE must be worn:

- **Gloves:** Chemical-resistant gloves, such as nitrile gloves, are required. Always inspect gloves for integrity before use.^{[5][6]}
- **Eye Protection:** Tightly fitting safety goggles or safety glasses with side shields are mandatory.^{[4][5]}
- **Lab Coat:** A standard laboratory coat should be worn to protect from skin contact.^[6]
- **Respiratory Protection:** Work should be conducted in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust or vapors.^{[5][7]} If exposure limits are exceeded, a full-face respirator may be necessary.^[5]

Q3: How should **2-Bromo-6-nitroaniline** be stored?

A3: Proper storage is crucial for safety. Store the compound in a tightly closed container in a cool, dry, and well-ventilated area.^[5] It should be stored away from incompatible materials such as strong oxidizing agents and kept separate from foodstuffs.^{[5][8]}

Q4: Can I dispose of **2-Bromo-6-nitroaniline** waste in the regular trash or down the drain?

A4: No. Under no circumstances should this chemical waste be disposed of in regular trash or down the drain.^{[6][7]} It must be treated as hazardous waste and disposed of through an approved waste disposal plant in accordance with local, regional, and national regulations.^[8]

Troubleshooting Guides

Scenario 1: Accidental Spill of **2-Bromo-6-nitroaniline** Powder

Problem	Troubleshooting Steps
A small amount of 2-Bromo-6-nitroaniline powder has been spilled on the lab bench.	<p>1. Evacuate and Alert: Immediately evacuate the immediate area and alert nearby personnel.^[6]</p> <p>2. Don PPE: Ensure you are wearing the appropriate PPE, including gloves, eye protection, and a lab coat. For larger spills, respiratory protection may be necessary.^{[5][7]}</p> <p>3. Containment: Prevent the powder from becoming airborne. Use a dry clean-up procedure; do not use methods that generate dust.^[7] Cover the spill with an inert absorbent material like vermiculite or sand.^{[6][7]}</p> <p>4. Collection: Carefully sweep up the absorbent material and spilled substance. Place the collected material into a clearly labeled, sealed container for hazardous waste.^{[5][6][7]}</p> <p>5. Use spark-proof tools if there is any fire risk.^[5]</p> <p>6. Decontamination: Clean the spill area with a suitable solvent (e.g., isopropanol) and collect all cleaning materials as hazardous waste.^[6]</p> <p>7. Disposal: Dispose of the sealed container and any other contaminated materials through your institution's hazardous waste management program.^{[6][8]}</p>

Scenario 2: Accidental Skin or Eye Contact

Problem	Troubleshooting Steps
2-Bromo-6-nitroaniline has come into contact with skin or eyes.	<p>Skin Contact: 1. Immediately remove all contaminated clothing.[5] 2. Wash the affected skin area with plenty of soap and water.[3][5] 3. Seek medical attention if irritation persists.[8]</p> <p>Eye Contact: 1. Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [5][7] 2. Remove contact lenses if present and easy to do so. Continue rinsing.[8] 3. Seek immediate medical attention.[5]</p>

Data Presentation

Physical and Chemical Properties of **2-Bromo-6-nitroaniline**

Property	Value
CAS Number	59255-95-7
Molecular Formula	C ₆ H ₅ BrN ₂ O ₂
Melting Point	74.5 °C[2]
Boiling Point	309.8 °C at 760 mmHg[2]
Appearance	Solid[2]

Experimental Protocols

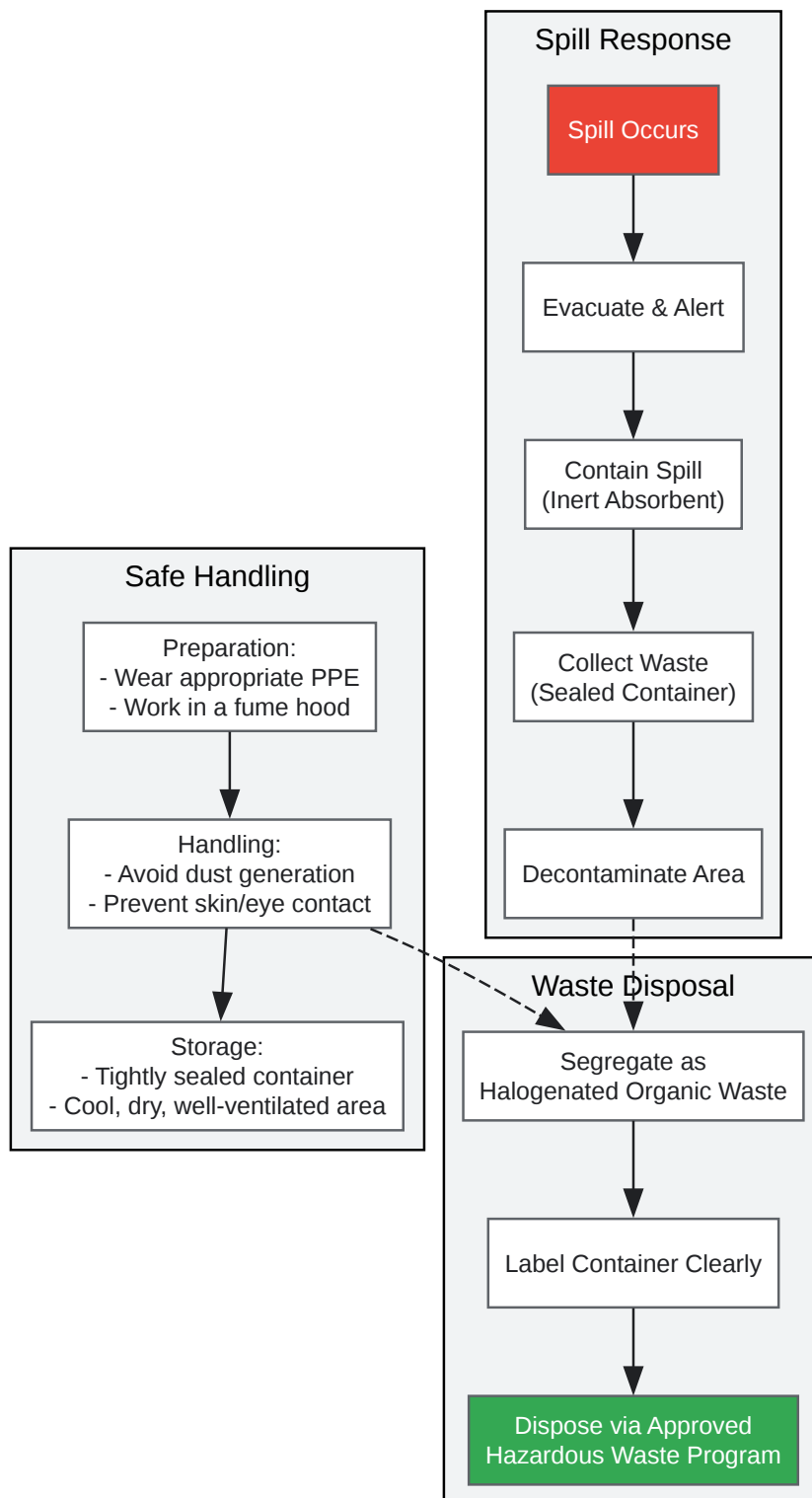
Protocol 1: Waste Segregation and Collection

- Identify Waste Stream: All waste containing **2-Bromo-6-nitroaniline** must be classified as halogenated organic waste.[6]
- Select Container: Use a designated, leak-proof, and chemically compatible container. The container must be clearly labeled "Halogenated Organic Waste" and list "**2-Bromo-6-nitroaniline**" as a constituent.[6]

- **Solid Waste:** Collect solid residues, contaminated PPE (such as gloves), and spill cleanup materials in the designated solid waste container.
- **Liquid Waste:** If dissolved in a solvent, collect it in a designated container for halogenated liquid waste. Do not mix with non-halogenated waste streams.
- **Storage:** Keep the waste container sealed when not in use and store it in a designated, well-ventilated waste accumulation area, away from incompatible materials.^[6]

Mandatory Visualization

Workflow for Safe Handling and Disposal of 2-Bromo-6-nitroaniline Waste

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling and disposal of **2-Bromo-6-nitroaniline** waste.

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